

# A Technical Guide to Pyrene Azide 3: Commercial Availability and Applications in Bioconjugation

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Compound of Interest		
Compound Name:	Pyrene azide 3	
Cat. No.:	B11827303	Get Quote

For researchers, scientists, and drug development professionals venturing into fluorescent labeling and bioconjugation, pyrene-based probes offer unique photophysical properties. "Pyrene azide 3," a derivative of pyrenebutyric acid featuring a triethylene glycol linker, is a key reagent in this class. Its terminal azide group allows for efficient conjugation to alkyne-modified molecules via click chemistry, a method prized for its high efficiency and biocompatibility. This guide provides an in-depth overview of the commercial availability of Pyrene azide 3 and related compounds, detailed experimental protocols for its use, and visualizations of its application in modern drug discovery paradigms such as Proteolysis Targeting Chimeras (PROTACs).

## **Commercial Availability of Pyrene Azide Derivatives**

Several chemical suppliers offer "**Pyrene azide 3**" and structurally similar pyrene azide compounds. The nomenclature can vary between suppliers, with designations like "Pyrene azide 1," "Pyrene azide 2," and "Pyrene-PEGx-azide" often referring to variations in the polyethylene glycol (PEG) linker length. Below is a comparative table of commercially available pyrene azide derivatives suitable for click chemistry applications.



Supplier	Product Name	CAS Number	Molecular Weight ( g/mol )	Purity	Available Quantities
MedchemExp ress	Pyrene azide 3	2252168-06- 0	446.51	>98%	50 mg, 100 mg, 250 mg (pricing by quote)[1]
BroadPharm	Pyrene- PEG2-azide	2135330-58- 2	402.5	96%	1 mg, 5 mg, 10 mg
BroadPharm	Pyrene azide 2	1807512-45- 3	416.5	96%	1 mg, 5 mg, 10 mg
Lumiprobe	Pyrene azide 1	2135330-58- 2	402.45	>95%	1 mg, 5 mg, 10 mg
Lumiprobe	Pyrene azide 2	1807512-45- 3	416.48	>95%	1 mg, 5 mg, 10 mg
Lumiprobe	Pyrene azide	2252168-06- 0	446.51	>90%	Discontinued
APExBIO	3-Pyrene Azide	N/A	N/A	N/A	N/A
Sunlights Tech	Pyrene Azide	N/A	N/A	N/A	N/A

Note: "N/A" indicates that the information was not readily available on the supplier's website. Purity and other specifications should always be confirmed with the supplier via the certificate of analysis.

## **Experimental Protocols**

The primary application of pyrene azide derivatives is their conjugation to alkyne-containing molecules through the Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC), a cornerstone of click chemistry. The following is a general protocol for the fluorescent labeling of an alkyne-modified biomolecule with a pyrene azide.



#### Materials:

- Pyrene azide derivative (e.g., Pyrene azide 3)
- Alkyne-modified biomolecule (e.g., protein, DNA, or small molecule)
- Copper(II) sulfate (CuSO<sub>4</sub>)
- · Sodium ascorbate
- Tris(3-hydroxypropyltriazolylmethyl)amine (THPTA) or Tris-(benzyltriazolylmethyl)amine (TBTA) (optional, as a copper ligand)
- Solvent: A mixture of a water-miscible organic solvent (e.g., DMSO, DMF, or t-butanol) and an aqueous buffer (e.g., phosphate-buffered saline, PBS)

#### Protocol:

- Preparation of Stock Solutions:
  - Prepare a 10 mM stock solution of the pyrene azide in anhydrous DMSO or DMF.
  - Prepare a 10 mM stock solution of the alkyne-modified biomolecule in a suitable buffer.
  - Prepare a 50 mM stock solution of CuSO<sub>4</sub> in water.
  - Prepare a 500 mM stock solution of sodium ascorbate in water. This solution should be made fresh.
  - (Optional) Prepare a 50 mM stock solution of THPTA or TBTA in water or DMSO.
- Reaction Setup:
  - In a microcentrifuge tube, combine the alkyne-modified biomolecule and the pyrene azide.
     A 1.5 to 5-fold molar excess of the pyrene azide is typically recommended.
  - Add the copper ligand (if used) to the reaction mixture.
  - Add the CuSO<sub>4</sub> solution to the reaction mixture.



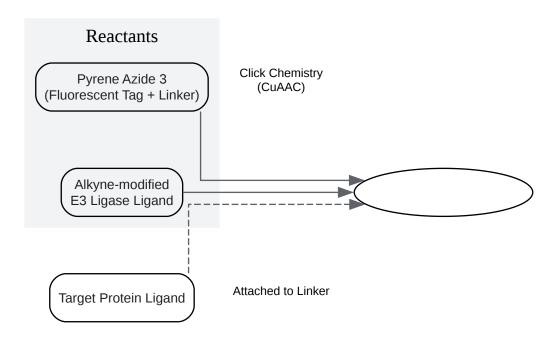
- Initiate the reaction by adding the freshly prepared sodium ascorbate solution.
- · Reaction Conditions:
  - Vortex the reaction mixture gently to ensure homogeneity.
  - Incubate the reaction at room temperature for 1-4 hours. The reaction can also be performed at 4°C for overnight incubation, which can be beneficial for sensitive biomolecules.
- Purification:
  - Following the incubation, the pyrene-labeled biomolecule can be purified from excess reagents using methods appropriate for the biomolecule, such as size-exclusion chromatography, dialysis, or precipitation.

## **Visualizing Applications and Workflows**

Logical Relationship: PROTAC Formation

**Pyrene azide 3** is described as a PEG-based PROTAC linker. PROTACs are heterobifunctional molecules that recruit a target protein to an E3 ubiquitin ligase, leading to the ubiquitination and subsequent degradation of the target protein. The pyrene moiety can serve as a fluorescent tag for studying PROTAC localization and engagement.





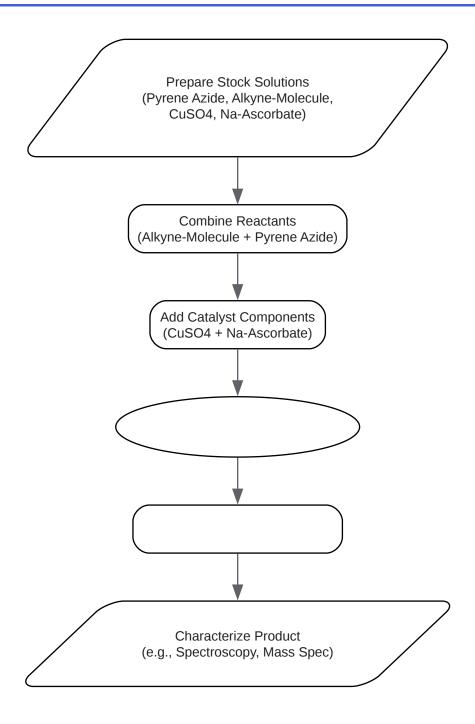
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Caption: Logical diagram of Pyrene azide 3's role in forming a fluorescent PROTAC.

Experimental Workflow: Fluorescent Labeling

The general experimental workflow for using a pyrene azide in a click chemistry labeling experiment involves a series of straightforward steps from reagent preparation to final product analysis.





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Caption: A typical experimental workflow for fluorescent labeling using pyrene azide and click chemistry.

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### References

- 1. medchemexpress.com [medchemexpress.com]
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